

# A Comparative Guide to the Fastness Properties of C.I. Disperse Blue 27

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## Compound of Interest

Compound Name: C.I. Disperse blue 27

CAS No.: 15791-78-3

Cat. No.: B095324

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This guide provides a comprehensive analysis of the fastness properties of **C.I. Disperse Blue 27**, a widely utilized anthraquinone-based dye for synthetic fibers. In the pursuit of scientific rigor and practical application, this document benchmarks its performance against key alternatives in the market: C.I. Disperse Blue 56, C.I. Disperse Blue 60, C.I. Disperse Blue 77, and C.I. Disperse Blue 79. This guide is intended for researchers, scientists, and textile development professionals, offering objective data and field-proven insights to inform dye selection and application processes.

## Introduction: The Significance of Fastness in Textile Performance

The longevity and aesthetic appeal of dyed textiles are critically dependent on the fastness properties of the chosen colorants. Fastness refers to the resistance of a dye to change in color or to transfer onto adjacent materials when subjected to various environmental factors during manufacturing and end-use.[1] Key among these are light, washing, and rubbing (crocking), which directly impact a product's quality, durability, and consumer satisfaction. **C.I. Disperse Blue 27** is a popular choice for polyester and other synthetic fibers due to its vibrant shade and generally good performance.[2][3] However, a critical evaluation of its fastness properties in

comparison to other commercially available blue disperse dyes is essential for optimizing textile products for specific applications.

## Comparative Analysis of Fastness Properties

The selection of a disperse dye is a balance of shade, cost, and, most importantly, performance. The following table summarizes the available fastness data for **C.I. Disperse Blue 27** and its alternatives. It is important to note that these values are compiled from various sources and may have been determined under slightly different test conditions. Therefore, they should be used as a comparative guide rather than absolute values.

Dye	C.I. Number	Light Fastness (Xenon Arc)	Wash Fastness (Color Change)	Crocking/Rubbing Fastness (Wet)
Disperse Blue 27	60767	6-7 (ISO)[3], 6 (AATCC)[3]	5 (ISO)[3]	4-5 (ISO)[3]
Disperse Blue 56	63285	7 (Excellent)[4][5]	4-5 (Pes)[4]	Moderate[6]
Disperse Blue 60	61104	High[7]	Good[8]	Good[8]
Disperse Blue 77	-	Excellent[9]	Excellent[9]	-
Disperse Blue 79	11345	6-7 (ISO)[10]	5 (ISO)[10]	4 (AATCC)[10]

Interpretation of Results:

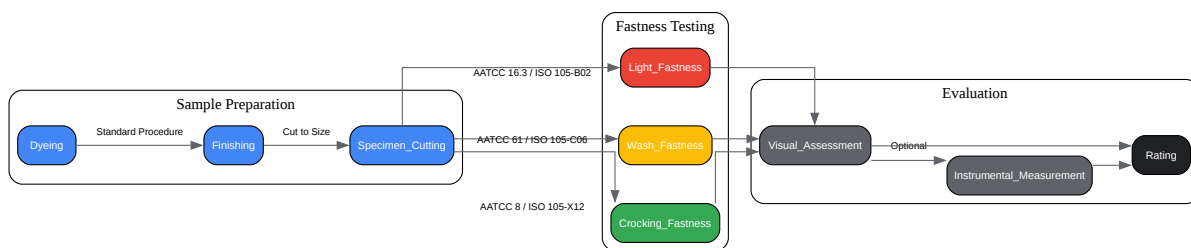
- **C.I. Disperse Blue 27** exhibits good to excellent light and wash fastness, making it a reliable choice for a wide range of applications.[3]
- C.I. Disperse Blue 56 is noted for its excellent light fastness.[4][5]
- C.I. Disperse Blue 60 is characterized by its brilliant turquoise shade and high all-around fastness properties, particularly light and sublimation fastness.[7]
- C.I. Disperse Blue 77 is highlighted for its excellent washing and sublimation fastness.[9]

- C.I. Disperse Blue 79 offers a red-light navy blue shade with good to excellent light and wash fastness.[10]

## Experimental Methodologies: A Foundation of Trust

To ensure the reproducibility and validity of fastness testing, standardized methodologies are paramount. The following protocols, based on internationally recognized standards from the American Association of Textile Chemists and Colorists (AATCC) and the International Organization for Standardization (ISO), provide a framework for the objective evaluation of disperse dyes.

## Experimental Workflow for Dye Fastness Evaluation



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Caption: Workflow for evaluating the fastness properties of disperse dyes.

## Protocol 1: Colorfastness to Light (Xenon Arc)

This test determines the resistance of the dye to the fading effect of an artificial light source that simulates natural daylight.[11][12][13]

- Standard: AATCC Test Method 16.3-2020 or ISO 105-B02:2014.[11][12][14]

- Apparatus: Xenon arc fading lamp apparatus.
- Procedure:
  - Prepare textile specimens of a standard size.
  - Mount the specimens in sample holders.
  - Expose the specimens to the light from a xenon arc lamp under controlled conditions of temperature and humidity.[12]
  - Simultaneously expose AATCC Blue Wool Lightfastness Standards or ISO Blue Wool References.
  - The exposure is continued for a specified period or until a certain degree of fading is observed in the standards.
  - Evaluate the change in color of the test specimen by comparing it with the original fabric using the AATCC Gray Scale for Color Change or the ISO Grey Scale for assessing change in colour.

## Protocol 2: Colorfastness to Laundering (Accelerated)

This method assesses the resistance of the dye to the combined action of a detergent solution and mechanical action during laundering.[15][16][17]

- Standard: AATCC Test Method 61-2013 or ISO 105-C06:2010.[18][19][20]
- Apparatus: Launder-Ometer or similar apparatus for rotating closed canisters in a thermostatically controlled water bath.
- Procedure:
  - Prepare a composite specimen by sewing the dyed fabric to a multifiber test fabric.
  - Place the specimen in a stainless-steel container with a specified volume of detergent solution and stainless-steel balls.

- The container is placed in the Launder-Ometer and agitated at a specified temperature and for a specific duration to simulate home or commercial laundering.
- After the test, the specimen is rinsed and dried.
- The change in color of the dyed fabric is evaluated using the Gray Scale for Color Change. The staining on the multifiber test fabric is assessed using the Gray Scale for Staining.

## Protocol 3: Colorfastness to Crocking (Rubbing)

This test evaluates the amount of color transferred from the surface of a colored textile to another surface by rubbing.[\[21\]](#)[\[22\]](#)[\[23\]](#)

- Standard: AATCC Test Method 8-2016 or ISO 105-X12:2016.[\[23\]](#)[\[24\]](#)[\[25\]](#)
- Apparatus: Crockmeter.
- Procedure:
  - A colored test specimen is mounted on the base of the crockmeter.
  - A white crocking test cloth is mounted on the rubbing finger of the crockmeter.
  - The rubbing finger is moved back and forth across the test specimen a specified number of times with a constant downward force.[\[26\]](#)
  - The test is performed with both a dry and a wet (with distilled water) crocking cloth.
  - The amount of color transferred to the white crocking cloth is evaluated by comparing it with the Chromatic Transference Scale or the Gray Scale for Staining.

## Conclusion and Recommendations

**C.I. Disperse Blue 27** remains a robust and versatile dye for synthetic textiles, offering a strong balance of fastness properties. However, for applications demanding exceptional light fastness, particularly for automotive or outdoor textiles, C.I. Disperse Blue 56 and C.I. Disperse Blue 60 present compelling alternatives. For applications where superior wash and sublimation

fastness are critical, C.I. Disperse Blue 77 is a noteworthy candidate. C.I. Disperse Blue 79 provides a distinct shade with commendable all-around fastness.

The ultimate selection of a disperse dye should be guided by a thorough evaluation of the specific performance requirements of the end-product. It is strongly recommended that textile manufacturers conduct their own in-house testing using the standardized protocols outlined in this guide to verify the performance of any selected dye on their specific substrate and with their unique finishing processes. This rigorous, data-driven approach is the cornerstone of producing high-quality, durable, and color-fast textiles.

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